Technical Monograph: (2-Methoxy-phenoxy)-acetic Acid Hydrazide Scaffold

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Compound of Interest

Compound Name:	*2-(2-Methoxyphenoxy)acetohydrazide*
CAS No.:	*107967-88-4*
Cat. No.:	*B009715*

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Core Identity & Synthetic Utility in Medicinal Chemistry

Executive Summary

The (2-methoxy-phenoxy)-acetic acid hydrazide (also known as Guaiacol acetic acid hydrazide) represents a privileged pharmacophore in modern drug discovery. Structurally derived from Guaiacol (2-methoxyphenol), this scaffold serves as a critical "linker" molecule, bridging lipophilic aromatic cores with diverse bioactive termini via a flexible ether linkage and a reactive hydrazide tail.

This guide provides a rigorous technical analysis of its synthesis, structural validation, and application as a precursor for Schiff bases, 1,3,4-oxadiazoles, and pyrazoles with proven antimicrobial and antitubercular profiles.

Part 1: Structural Anatomy & Pharmacophore Analysis

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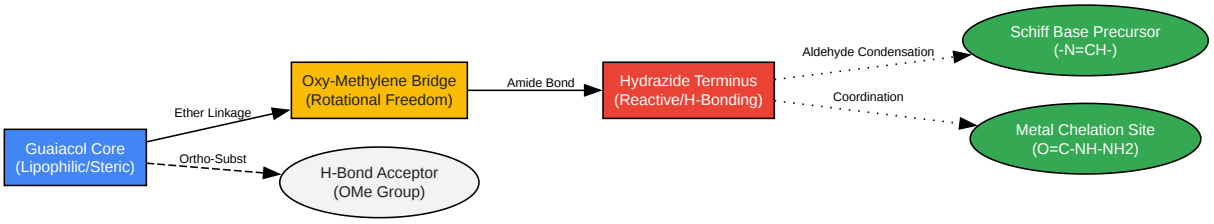
The molecule is composed of three distinct functional domains, each contributing to its chemical reactivity and biological interaction profile.

Molecular Architecture

- Lipophilic Core (Domain A): The 2-methoxyphenyl (guaiacol) ring provides lipophilicity (LogP modulation) and steric bulk. The ortho-methoxy group acts as a weak hydrogen bond acceptor and influences the planarity of the ring system.
- Flexible Linker (Domain B): The -OCH_2- (oxy-methylene) bridge introduces rotational freedom, allowing the molecule to adopt various conformations to fit within enzyme active sites (e.g., Enoyl-ACP reductase in M. tuberculosis).
- Reactive Terminus (Domain C): The -$CONHNH_2$ (hydrazide) group is the site of chemical derivatization. It functions as a bidentate ligand for metal chelation and a hydrogen bond donor/acceptor triad (NH-NH_2-C=O).

Graphviz Visualization: Pharmacophore Map

The following diagram illustrates the functional connectivity and interaction points of the scaffold.



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Figure 1: Pharmacophore map highlighting the three functional domains: the lipophilic anchor (Guaiacol), the flexible linker, and the reactive hydrazide tail.[1][2][3][4][5]

Part 2: Synthetic Pathway & Process Optimization

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The synthesis follows a convergent two-step protocol: Williamson ether synthesis followed by nucleophilic acyl substitution (hydrazinolysis).

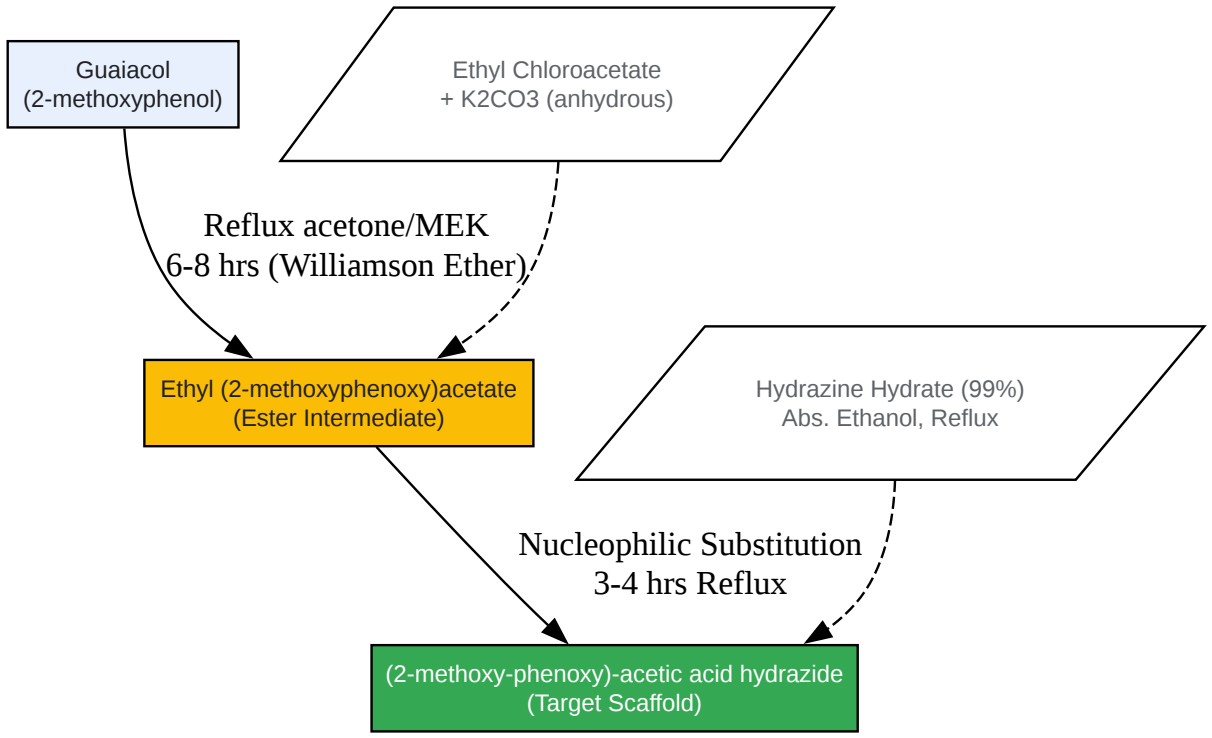
Reaction Scheme

- Step 1 (Esterification): Reaction of Guaiacol with Ethyl chloroacetate in the presence of anhydrous

  .

- Step 2 (Hydrazinolysis): Reaction of the resulting ester with Hydrazine Hydrate (80-99%).

Graphviz Visualization: Synthetic Workflow



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Figure 2: Step-wise synthetic pathway from Guaiacol to the Hydrazide scaffold.

Detailed Experimental Protocol

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Note: All reagents must be analytical grade. Anhydrous conditions are critical for Step 1 to prevent hydrolysis of the chloroacetate.

Step 1: Synthesis of Ethyl (2-methoxyphenoxy)acetate

- Setup: Equip a 250 mL round-bottom flask with a magnetic stirrer and a reflux condenser.
- Reagents: Dissolve Guaiacol (0.01 mol) in dry acetone (50 mL). Add anhydrous Potassium Carbonate (

  , 0.015 mol).
- Addition: Add Ethyl chloroacetate (0.012 mol) dropwise over 15 minutes.
- Reaction: Reflux the mixture for 6–8 hours. Monitor progress via TLC (Solvent system: Hexane:Ethyl Acetate 7:3).
- Workup: Filter the hot solution to remove inorganic salts (

). Evaporate the solvent under reduced pressure.
- Yield: The resulting oil (ester) is usually sufficiently pure for the next step.

Step 2: Hydrazinolysis to (2-methoxy-phenoxy)-acetic acid hydrazide

- Solvation: Dissolve the ester from Step 1 in absolute ethanol (30 mL).
- Nucleophilic Attack: Add Hydrazine Hydrate (99%, 0.02 mol) slowly. Caution: Exothermic reaction.
- Reflux: Heat the mixture at reflux temperature (

) for 3–5 hours.
- Crystallization: Cool the reaction mixture in an ice bath. A white solid precipitate will form.[1]
- Purification: Filter the solid, wash with cold ethanol, and recrystallize from ethanol/water to obtain needle-shaped crystals.

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Part 3: Spectroscopic Characterization (Validation)

To ensure scientific integrity, the synthesized structure must be validated using IR and NMR spectroscopy. The following data points are diagnostic for the target structure.

Data Summary Table

Technique	Functional Group	Diagnostic Signal (Expected)	Structural Assignment
FT-IR			Hydrazide N-H stretching (Doublet)
FT-IR	(Amide)		Carbonyl stretch of hydrazide
FT-IR			Aryl alkyl ether linkage
1H NMR		(s, 2H)	Methylene protons adjacent to carbonyl
1H NMR		(s, 3H)	Methoxy group on phenyl ring
1H NMR		(bs, 1H)	Amide proton (exchangeable)
1H NMR		(bs, 2H)	Terminal amine protons

Interpretation Logic

- Absence of Ester: The disappearance of the ester carbonyl stretch (

) and the appearance of the amide I band (

) confirms the conversion of Step 1 to Step 2.

- Integration Ratio: In 1H NMR, the integration ratio between the methoxy singlet (3H) and the methylene singlet (2H) serves as a quick purity check (should be 1.5:1).

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Part 4: Derivatization & Medicinal Utility[3][6][7]

The primary utility of this scaffold lies in its ability to undergo condensation reactions with aromatic aldehydes to form Schiff bases (Hydrazones).

Schiff Base Formation

Reaction with substituted benzaldehydes yields

-benzylidene-(2-methoxy-phenoxy)-acetohydrazides. These derivatives are extensively documented for:

- Antitubercular Activity: Inhibiting M. tuberculosis H37Rv strain.[6] The hydrazone moiety mimics the structure of Isoniazid.
- Anti-inflammatory Activity: Inhibition of COX-1/COX-2 enzymes.
- Antifungal Activity: Disruption of ergosterol biosynthesis in fungal cell membranes.

Cyclization Pathways

The hydrazide can be further cyclized to form 5-membered heterocycles:

- 1,3,4-Oxadiazoles: Via reaction with

  or carboxylic acids.
- 1,2,4-Triazoles: Via reaction with

  followed by hydrazine.

References

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